

Introduction: Unveiling a Multifunctional Thiol Compound

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Compound of Interest

Compound Name: Thioglycolic Acid n-Octyl Ester

Cat. No.: B1583976

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Thioglycolic acid n-octyl ester (TGA-OE), also known as octyl mercaptoacetate or n-octyl thioglycolate, is a specialized chemical compound that has carved a niche in diverse scientific and industrial fields. With the CAS number 7664-80-4, this organic molecule is structurally defined by a thioglycolic acid backbone esterified with an n-octyl alcohol chain.^{[1][2]} This unique architecture, combining a reactive thiol (-SH) group and a hydrophobic eight-carbon chain, imparts a dual nature that is central to its functionality.^[1] It is this combination of a reactive mercaptan group and significant hydrophobic character that allows TGA-OE to serve as a versatile agent in cosmetics, polymer chemistry, and biochemical research.^{[1][3]} This guide provides a comprehensive technical overview of TGA-OE, from its synthesis and fundamental properties to its mechanisms of action and key applications, offering field-proven insights for researchers, scientists, and drug development professionals.

Chemical Identity and Physicochemical Properties

Understanding the fundamental characteristics of TGA-OE is paramount for its effective application and safe handling. The molecule's identity is rooted in its specific arrangement of carbon, hydrogen, oxygen, and sulfur atoms.^[1]

Systematic Name: Octyl 2-sulfanylacetate^[1] Synonyms: n-Octyl Thioglycolate, n-Octyl Mercaptoacetate, Acetic acid, 2-mercapto-, octyl ester^{[2][4][5]}

The key physicochemical properties of TGA-OE are summarized in the table below. Its nature as a clear, colorless liquid with limited water solubility and good solubility in organic solvents is

a direct consequence of its molecular structure—the polar thiol and ester groups balanced by the non-polar octyl chain.^{[1][2]}

Property	Value	References
Molecular Formula	C ₁₀ H ₂₀ O ₂ S	^{[1][4][6][7]}
Molecular Weight	204.33 g/mol	^{[1][4][6]}
CAS Number	7664-80-4	^{[2][4]}
Appearance	Clear, colorless to pale yellow liquid	^{[1][2]}
Odor	Faint, fruity, or characteristic mercaptan	^{[1][8]}
Density	~0.97 g/cm ³	^[1]
Boiling Point	~124-125 °C (at reduced pressure, 4 mmHg)	^[1]
Flash Point	~145 °C	
Solubility	Limited solubility in water; soluble in organic solvents	^{[1][2]}
Refractive Index	~1.459	^[9]

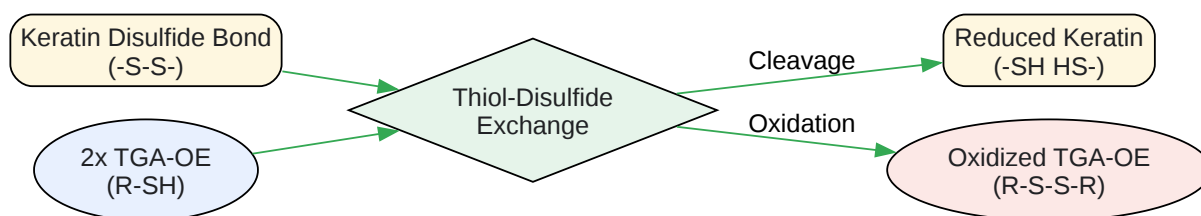
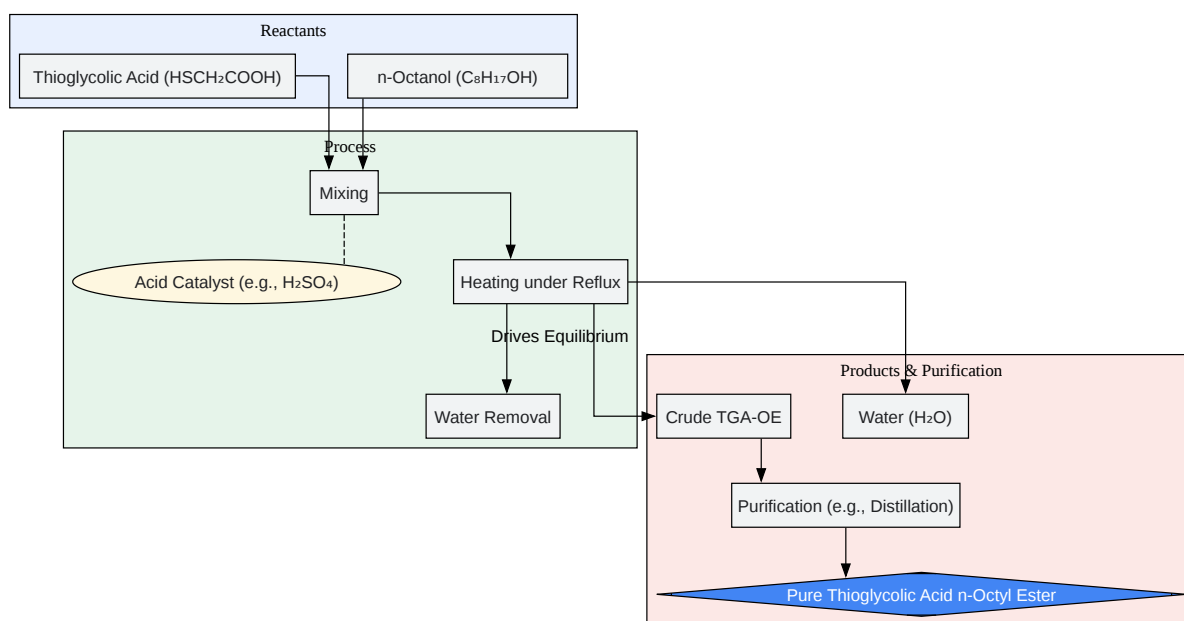
Synthesis and Manufacturing

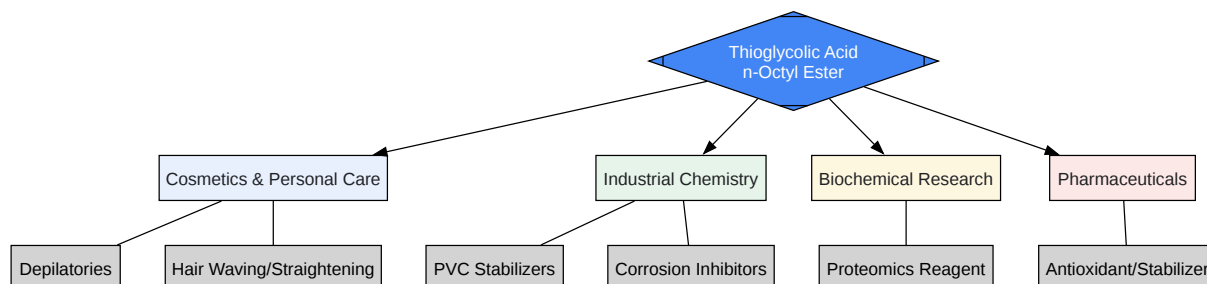
The industrial production of **thioglycolic acid n-octyl ester** primarily relies on well-established esterification chemistry. The most prevalent method is the direct acid-catalyzed esterification of thioglycolic acid with n-octanol.

Primary Synthesis Route: Acid-Catalyzed Esterification

This classical approach involves the reaction of thioglycolic acid and n-octanol, typically in the presence of a strong acid catalyst like sulfuric acid or p-toluenesulfonic acid.^[1] The reaction is driven to completion by heating the mixture under reflux, often with the removal of water to shift the equilibrium towards the product side, in accordance with Le Châtelier's principle. This

method is the predominant industrial route due to its efficiency and reliance on readily available starting materials.[1][10]





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Sources

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